

An In-depth Technical Guide to TCO-PEG2-acid for Bioconjugation

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Compound of Interest

Compound Name: TCO-PEG2-acid

Cat. No.: B15552585

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This technical guide provides a comprehensive overview of **TCO-PEG2-acid**, a heterobifunctional crosslinker, for researchers, scientists, and drug development professionals. It covers the chemical and physical properties, detailed experimental protocols for bioconjugation, and the underlying chemical principles of its application.

Introduction to TCO-PEG2-acid

TCO-PEG2-acid is a versatile tool in the field of bioconjugation and chemical biology. It incorporates a trans-cyclooctene (TCO) group, a hydrophilic polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This unique combination of functional groups allows for a two-step conjugation strategy, making it an invaluable reagent for creating complex biomolecular structures such as antibody-drug conjugates (ADCs).

The TCO group is highly reactive towards tetrazine-functionalized molecules via a bioorthogonal inverse-electron-demand Diels-Alder (IEDDA) reaction.^{[1][2]} This "click chemistry" reaction is exceptionally fast and proceeds efficiently under physiological conditions without the need for a catalyst.^[3] The terminal carboxylic acid can be activated to form a stable amide bond with primary amines, such as those found on the surface of proteins and

antibodies.[1][2] The hydrophilic PEG2 spacer enhances solubility in aqueous media and reduces steric hindrance.[1][2]

Physicochemical Properties

The key properties of **TCO-PEG2-acid** are summarized in the table below, providing essential data for experimental design.

Property	Value	Reference(s)
Chemical Formula	C ₁₆ H ₂₇ NO ₆	[1][4]
Molecular Weight	329.39 g/mol	[4][5]
Purity	Typically ≥95% or 98%	[1]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, DMF, DCM	[1]
Storage Conditions	Store at -20°C, desiccated	[1]
CAS Number	2250217-31-1	[1][2][5]

Chemical Structure

The chemical structure of **TCO-PEG2-acid** features a trans-cyclooctene ring, a short diethylene glycol (PEG2) spacer, and a terminal carboxylic acid.

Chemical structure of **TCO-PEG2-acid**.

Experimental Protocols

The use of **TCO-PEG2-acid** in bioconjugation typically involves a two-stage process: 1) Activation of the carboxylic acid and conjugation to a primary amine-containing biomolecule. 2) Bioorthogonal "click" reaction of the TCO-modified biomolecule with a tetrazine-labeled molecule.

Stage 1: Amine Conjugation via Carboxylic Acid Activation

This protocol describes the conjugation of **TCO-PEG2-acid** to a primary amine-containing protein (e.g., an antibody) using EDC and NHS chemistry.

Materials:

- **TCO-PEG2-acid**
- Protein/antibody in an amine-free buffer (e.g., PBS)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS) or Sulfo-NHS
- Activation Buffer: 0.1 M MES, pH 4.5-6.0
- Coupling Buffer: PBS, pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M Glycine
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Desalting columns

Procedure:

- Reagent Preparation:
 - Equilibrate **TCO-PEG2-acid**, EDC, and NHS to room temperature before use.
 - Prepare a stock solution of **TCO-PEG2-acid** (e.g., 10 mg/mL) in anhydrous DMSO or DMF.
 - Prepare fresh stock solutions of EDC and NHS in Activation Buffer (e.g., 10 mg/mL).
 - Prepare the protein/antibody in Coupling Buffer at a concentration of 1-5 mg/mL.
- Activation of **TCO-PEG2-acid**:

- In a microcentrifuge tube, mix **TCO-PEG2-acid** with a 1.5 to 2-fold molar excess of both EDC and NHS in an appropriate volume of Activation Buffer.
- Incubate for 15-30 minutes at room temperature to form the NHS ester.
- Conjugation to Protein:
 - Add the activated TCO-linker solution to the protein solution. A 10-20 fold molar excess of the linker relative to the protein is a common starting point.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
 - Add Quenching Buffer to a final concentration of 50-100 mM to consume any unreacted NHS esters.
 - Incubate for 15 minutes at room temperature.
- Purification:
 - Remove excess, unreacted **TCO-PEG2-acid** and byproducts by passing the reaction mixture through a desalting column, exchanging the buffer to a suitable storage buffer (e.g., PBS).

Stage 2: TCO-Tetrazine IEDDA Reaction

This protocol outlines the "click" chemistry step to conjugate the TCO-modified protein with a tetrazine-labeled molecule.

Materials:

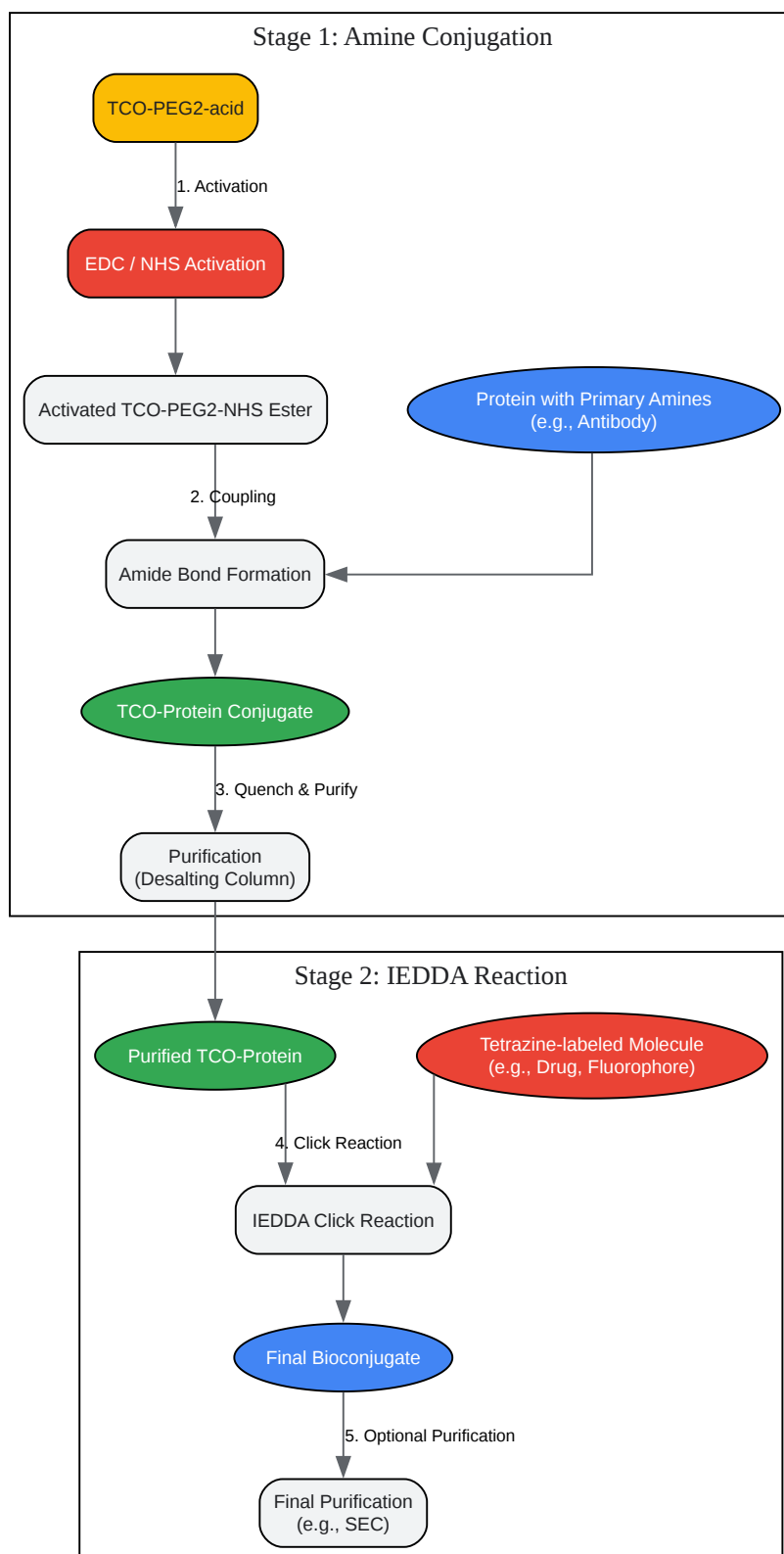
- TCO-modified protein (from Stage 1)
- Tetrazine-labeled molecule of interest
- Reaction Buffer (e.g., PBS, pH 7.4)

Procedure:

- Reaction Setup:
 - In a microcentrifuge tube, mix the TCO-modified protein and the tetrazine-labeled molecule. A 1.5 to 5-fold molar excess of the tetrazine-labeled molecule is typically used to ensure complete reaction of the TCO groups.
- Incubation:
 - Incubate the reaction mixture for 30-60 minutes at room temperature. The reaction progress can sometimes be monitored by the disappearance of the characteristic color of the tetrazine.
- Final Purification:
 - If necessary, purify the final conjugate to remove any unreacted tetrazine-labeled molecule using a suitable method such as size exclusion chromatography or dialysis.

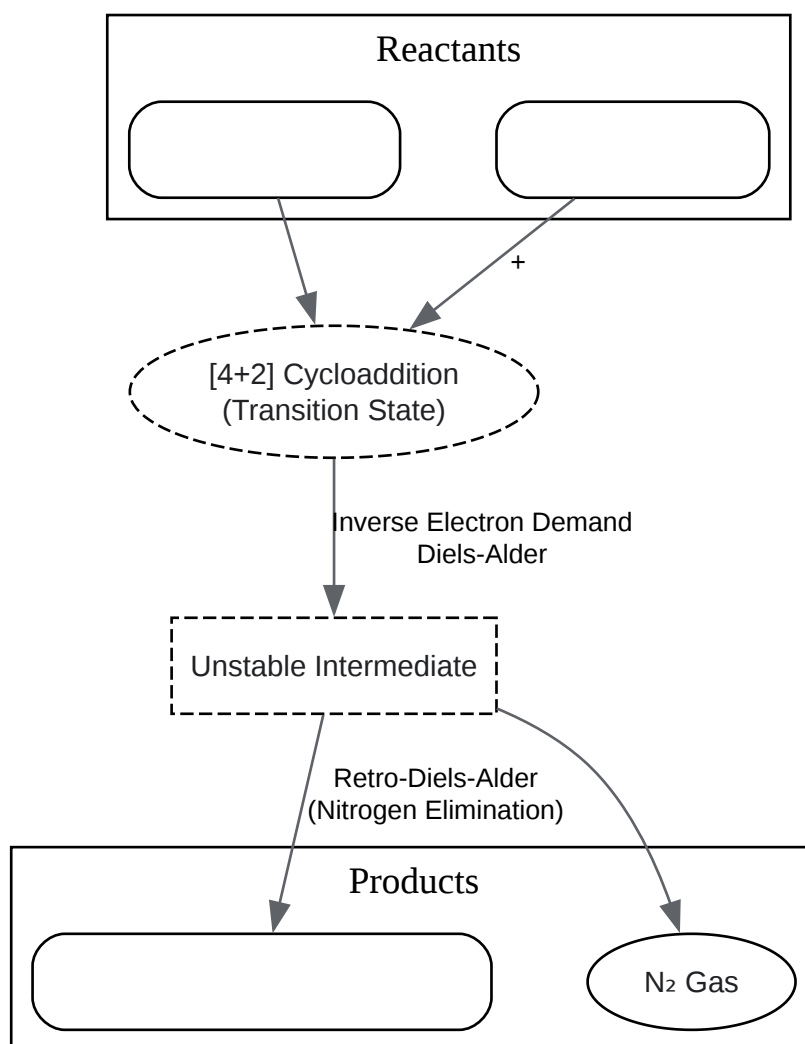
Experimental Workflow and Signaling Pathway Visualization

The following diagrams illustrate the key processes involved in the application of **TCO-PEG2-acid**.



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A typical experimental workflow for bioconjugation using **TCO-PEG2-acid**.



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The signaling pathway of the IEDDA reaction between TCO and tetrazine.

Conclusion

TCO-PEG2-acid is a powerful and versatile reagent for the precise construction of complex bioconjugates. Its dual functionality allows for the reliable attachment to amine-containing biomolecules, followed by an exceptionally fast and bioorthogonal ligation with tetrazine-modified molecules. This guide provides the foundational knowledge and practical protocols to successfully implement **TCO-PEG2-acid** in a variety of research and development applications, from fundamental biological studies to the creation of novel therapeutic and diagnostic agents.

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